

suberic anhydride melting point 65-66 °C

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Suberic anhydride

CAS No.: 10521-06-9

Cat. No.: S1550345

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Key Technical Data

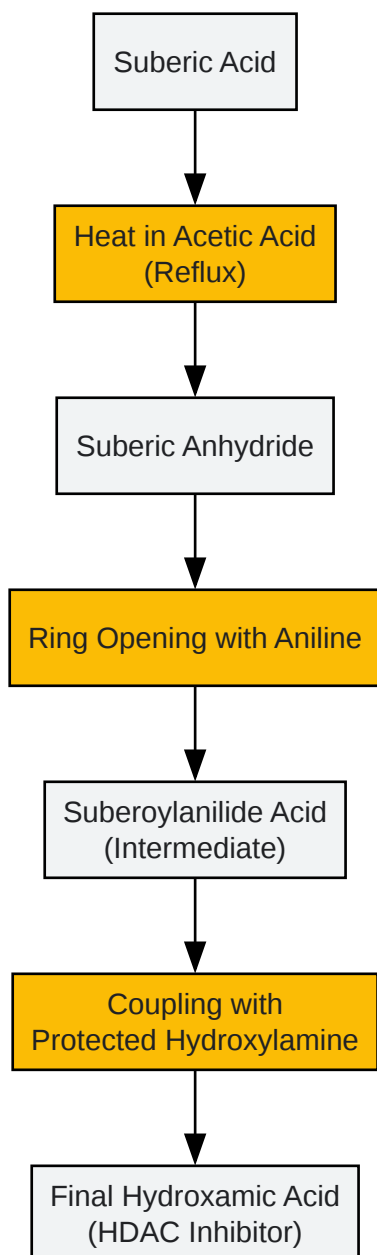
The table below summarizes the fundamental technical information for **suberic anhydride**:

Property	Value
CAS Number	10521-06-9 [1] [2] [3]
Molecular Formula	C ₈ H ₁₂ O ₃ [1] [2] [3]
Molecular Weight	156.18 g/mol [1] [2] [3]
Melting Point	65-66 °C [2]
Boiling Point	291.0 ± 9.0 °C (Predicted) [2]
Density	1.086 ± 0.06 g/cm ³ (Predicted) [2]

Primary Applications & Experimental Context

Suberic anhydride serves as a key building block in pharmaceutical research. Its primary application involves **condensation reactions** to link active molecules with other functional groups, thereby creating prodrugs or more complex bioactive compounds [4] [5].

One documented experimental protocol involves the synthesis of histone deacetylase (HDAC) inhibitors, which are a class of anti-cancer drugs [5]. The workflow below illustrates this key synthetic pathway:



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*Synthetic route to HDAC inhibitors using **suberic anhydride** [5].*

Another specific protocol is its use in the synthesis of natural product derivatives:

- **Condensation with Bufalin:** **Suberic anhydride** was condensed with bufalin (a toad venom constituent) [4]. The resulting intermediate was then subjected to a **mixed carbonic anhydride**

reaction sequence using **arginine monohydrochloride** to yield the final product, bufalitoxin [4]. This demonstrates the utility of **suberic anhydride** in constructing complex molecular architectures.

Safety & Handling Information

Proper handling is essential as **suberic anhydride** is a chemical irritant [1].

- **Hazards:** Causes skin irritation, serious eye irritation, and may cause respiratory irritation [1].
- **Personal Protective Equipment (PPE):** Wear protective gloves, protective clothing, and eye protection. Avoid breathing dust or vapors [1].
- **Engineering Controls:** Handle only in a well-ventilated place [1].
- **First Aid:** If on skin, wash with plenty of water. If in eyes, rinse cautiously with water for several minutes. If inhaled, move to fresh air [1].

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References

1. - Suberic Sheet anhydride Safety Data [chemicalbook.com]
2. CAS#: 10521-06-9 Suberic anhydride [chemicalbook.com]
3. | CAS No- 10521-06-9 | Simson Pharma Limited Suberic anhydride [simsonpharma.com]
4. of Bufalitoxin and Bufotoxin - Arizona State University Synthesis [asu.elsevierpure.com]
5. Structural Requirements of Histone Deacetylase Inhibitors: SAHA... [pmc.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [suberic anhydride melting point 65-66 °C]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b1550345#suberic-anhydride-melting-point-65-66-c>]

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